

# Etrimfos (CAS No. 38260-54-7): A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Etrimfos

Cat. No.: B1671772

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## Abstract

**Etrimfos**, an organophosphate insecticide, is identified by the CAS number 38260-54-7.<sup>[1]</sup> This technical guide provides an in-depth review of its core characteristics, toxicological profile, metabolic pathways, and environmental fate. **Etrimfos** functions as a non-systemic insecticide with contact and stomach action, primarily by inhibiting the enzyme acetylcholinesterase.<sup>[2][3]</sup> This document summarizes key quantitative data, details experimental protocols for its analysis, and provides visual representations of its mechanism of action and metabolic degradation. Although once used for controlling chewing pests on various crops, it is now considered obsolete in many regions.<sup>[2][3]</sup>

## Chemical and Physical Properties

**Etrimfos** is chemically known as O-(6-ethoxy-2-ethyl-4-pyrimidinyl) O,O-dimethyl phosphorothioate.<sup>[4]</sup> It is a colorless oil with a slight, characteristic odor.<sup>[4][5]</sup>

Property	Value	Reference
CAS Number	38260-54-7	[1][6]
Molecular Formula	C10H17N2O4PS	[1][4][6]
Molecular Weight	292.29 g/mol	[1][6]
Appearance	Colorless oil	[4][7]
Melting Point	-3.35°C	[4][5]
Density	1.195 g/cm <sup>3</sup> at 20°C	[4][5]
Vapor Pressure	6.5 x 10 <sup>-5</sup> mm Hg at 20°C	[5]
Water Solubility	40 mg/L at 23-24°C	[4][5][8]
Solubility in Organic Solvents	Completely miscible with acetone, ethanol, diethyl ether, chloroform, dimethylsulfoxide, ethyl-acetate, hexane, and kerosene.	[4][8]

## Toxicological Profile

The primary mechanism of toxicity for **Etrinfos**, like other organophosphates, is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for nerve function.[1][2] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerves and characteristic signs of poisoning.[4][9]

## Acute Toxicity

**Etrinfos** is considered moderately toxic to humans if ingested.[2] The acute toxicity varies across different species and routes of administration.

Species	Sex	Route	LD50 (mg/kg bw)	Purity	Solvent	Reference
Mouse	M	Oral	470 (425-523)	97.2%	Water	[4]
Mouse	F	Oral	620 ± 28	97.2%	Water	[4]
Mouse	M	Oral	1120 (1023-1226)	90.5%	Corn-oil	[4]
Mouse	F	Oral	1100 (930-1289)	90.5%	Corn-oil	[4]
Rat	M	Oral	1800	-	-	[5]

## Cholinesterase Inhibition

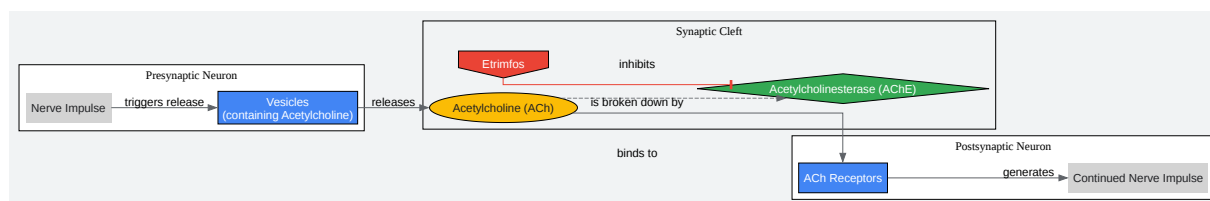
Studies in rats have shown that **Etrimfos** can inhibit cholinesterase activity in plasma, erythrocytes, and the brain. In a study with female rats, plasma cholinesterase activity was decreased by 35-50% in the 24 mg/kg group and 20-30% in the 12 mg/kg group.[4] However, in the same study, the cholinesterase activity in the brain and liver of both male and female treated animals was not significantly different from control values.[4] In another study, brain cholinesterase activity was inhibited by approximately 50% at a dose of 10 mg/m<sup>3</sup>, and around 70-72% at higher doses in both males and females.[10]

## Other Toxicological Endpoints

- Mutagenicity: **Etrimfos** tested negative for mutagenic responses in a rat metaphase analysis, a hamster bone marrow micronuclei count, and an Ames test.[4]
- Neurotoxicity: It did not induce a delayed neurotoxic response in hens.[4]
- Skin Sensitization: A skin-sensitization study in guinea pigs was negative.[4]

# Mechanism of Action: Acetylcholinesterase Inhibition

**Etrimfos** acts as an acetylcholinesterase (AChE) inhibitor. In a normal synaptic transmission, the neurotransmitter acetylcholine (ACh) is released into the synaptic cleft and binds to its receptors on the postsynaptic neuron, propagating the nerve impulse.[9] The enzyme AChE then breaks down ACh to terminate the signal.[9] **Etrimfos** binds to AChE, preventing it from breaking down ACh.[9] This leads to a continuous stimulation of the postsynaptic neuron, resulting in paralysis and death of the insect.[9]



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Caption: Acetylcholinesterase inhibition by **Etrimfos**.

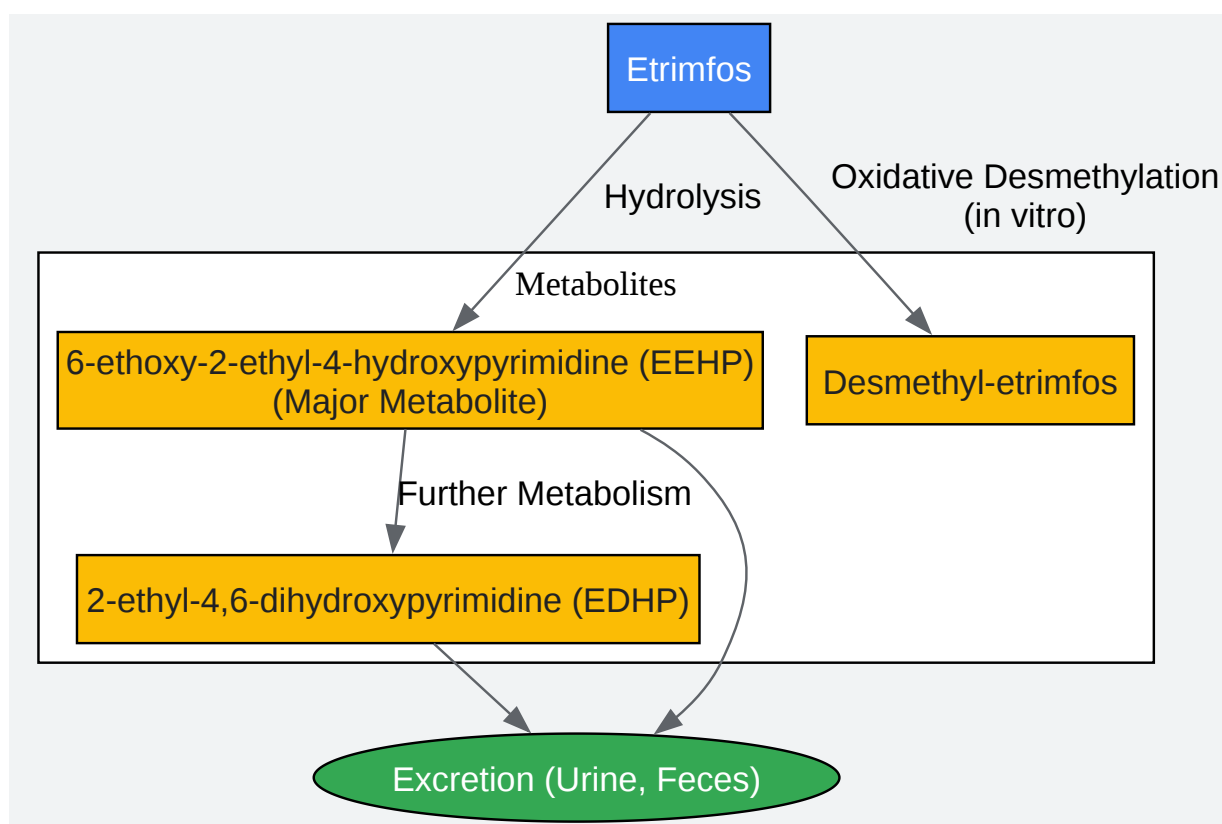
## Metabolism and Environmental Fate

**Etrimfos** is rapidly metabolized in animals, plants, and soil.[4] The primary degradation pathway involves the hydrolysis of the phosphorothioate ester bond.[4]

## Metabolism in Animals

When administered to rats, **Etrimfos** is primarily excreted in the urine.[8] The major metabolite found in both urine and feces is 6-ethoxy-2-ethyl-4-hydroxypyrimidine (EEHP).[4] Other

metabolites identified in rat urine include 2-ethyl-4,6-dihydroxypyrimidine and hydroxylated derivatives.[8] In vitro studies with rat and mouse liver subcellular fractions show that glutathione-transferases and, to a lesser extent, mixed-function oxidases are the main enzyme groups responsible for **Etrimfos** metabolism.[4]



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Caption: Metabolic degradation pathway of **Etrimfos**.

## Environmental Fate

**Etrimfos** is not persistent in soils, with a reported half-life of about 3 to 8 days.[4][8] Degradation in soil also leads to the formation of EEHP and EDHP, and ultimately carbon dioxide.[4] The compound is subject to hydrolysis in water, with a half-life of 14 to 16 days at a pH of 6 to 9 and 25°C.[8] It degrades more rapidly in acidic conditions, with a half-life of 0.4 days at pH 3.[8] Due to its properties, **Etrimfos** is expected to have a low to moderate potential for leaching in soil.[8]

Environmental Compartment	Half-life	Conditions	Reference
Soil	3 - 8 days	-	[4][8]
Water (Hydrolysis)	0.4 days	pH 3, 25°C	[8]
Water (Hydrolysis)	16 days	pH 6, 25°C	[4]
Water (Hydrolysis)	14 days	pH 9, 25°C	[4]
Bean/Corn Leaves (Volatility)	~3 days	First 3 days post-treatment	[4]
Bean Leaves (Volatility)	~10 days	3 to 15 days post-treatment	[4]
Corn Leaves (Volatility)	~5 days	3 to 15 days post-treatment	[4]

## Experimental Protocols

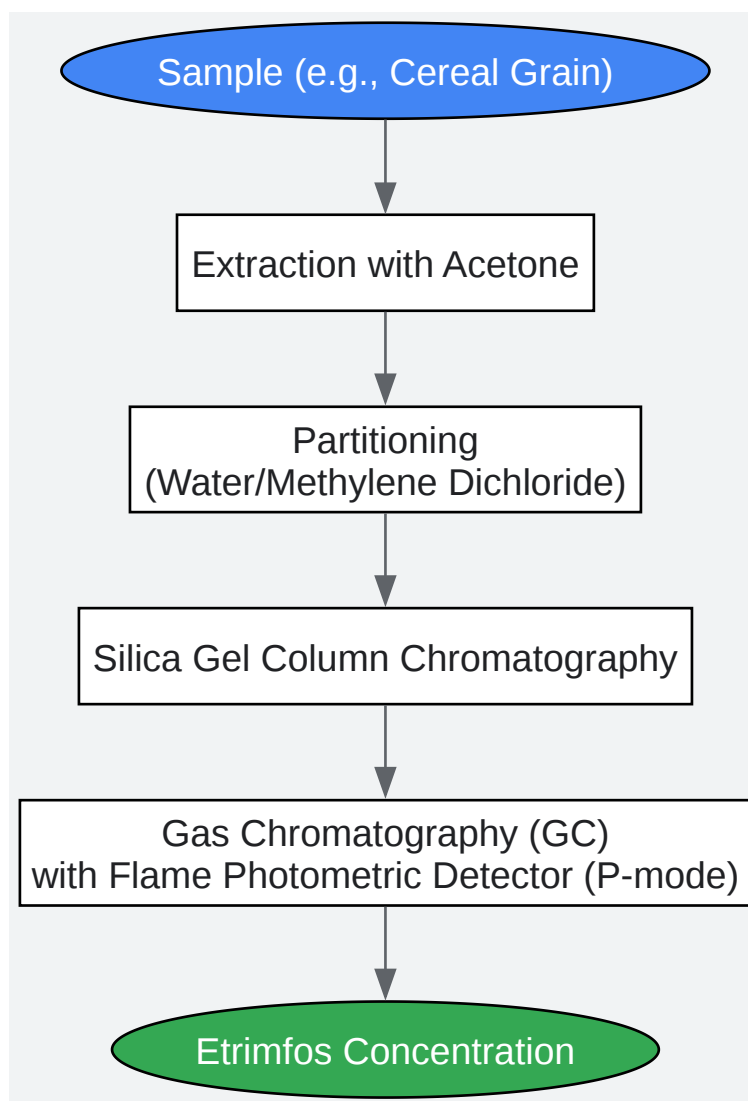
### Residue Analysis

A common method for the determination of **Etrinfos** residues in various matrices is gas chromatography (GC) with a flame photometric detector (P-mode).[4][8]

Extraction and Cleanup Protocol for Cereal Products:

- Extraction: Extract **Etrinfos** residues from the sample using acetone.
- Partitioning: Perform a partial cleanup by partitioning the extract between water and methylene dichloride.
- Column Chromatography: For further cleanup, pass the methylene dichloride solution through a silica gel column.
- Determination: Analyze the cleaned-up extract by gas chromatography using a flame photometric detector (P-mode).

If the oxygen analogue (P=O analogue) and the metabolite EEHP are to be included in the analysis, the methylene dichloride solution from the partitioning step is further processed.[4]



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Caption: General workflow for **Etrinfos** residue analysis.

## Conclusion

**Etrinfos** is a well-characterized organophosphate insecticide with a clear mechanism of action through acetylcholinesterase inhibition. Its toxicological profile indicates moderate acute toxicity and no evidence of mutagenicity or delayed neurotoxicity in the cited studies. The compound is readily metabolized and has a low persistence in the environment. The analytical methods for its detection are well-established, primarily relying on gas chromatography. This technical guide

provides a consolidated source of information for researchers and professionals working with or studying this compound.

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## References

- 1. Etrimfos | 38260-54-7 | NBA26054 | Biosynth [biosynth.com]
- 2. Etrimfos [sitem.herts.ac.uk]
- 3. Etrimfos [sitem.herts.ac.uk]
- 4. 517. Etrimfos (Pesticide residues in food: 1980 evaluations) [inchem.org]
- 5. Etrimfos [drugfuture.com]
- 6. Etrimfos PESTANAL , analytical standard 38260-54-7 [sigmaaldrich.com]
- 7. Etrimfos - Hazardous Agents | Haz-Map [haz-map.com]
- 8. Etrimfos | C<sub>10</sub>H<sub>17</sub>N<sub>2</sub>O<sub>4</sub>PS | CID 37995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. Toxicological evaluations [inchem.org]
- To cite this document: BenchChem. [Etrimfos (CAS No. 38260-54-7): A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671772#etrimfos-cas-number-38260-54-7-research]

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